

"N-Glycine 3'-sulfo Galactosylsphingosine" chemical structure and properties

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Compound of Interest

Compound Name: *N-Glycine 3'-sulfo
Galactosylsphingosine*

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N-Glycine 3'-sulfo Galactosylsphingosine: A Technical Guide for Researchers

Abstract

This technical guide provides a comprehensive overview of **N-Glycine 3'-sulfo Galactosylsphingosine**, a glycinated derivative of the lysosomal sulfatide, 3'-sulfo Galactosylsphingosine. This document is intended for researchers, scientists, and professionals in drug development who are interested in the chemical properties, biological significance, and potential therapeutic applications of this and related glycosphingolipids. This guide covers the known chemical structure and properties of **N-Glycine 3'-sulfo Galactosylsphingosine**, discusses its role within the broader context of sulfatide immunobiology, and provides theoretical experimental approaches for its synthesis and characterization based on established methodologies for similar compounds. Particular focus is given to its potential interactions with CD1d-restricted Natural Killer T (NKT) cells.

Introduction

Glycosphingolipids are integral components of cellular membranes, playing crucial roles in cell recognition, signaling, and adhesion.[1] Sulfatides, or 3-O-sulfogalactosylceramides, are a class of acidic glycosphingolipids particularly enriched in the myelin sheath of the nervous system.[2] Alterations in sulfatide metabolism have been implicated in a range of pathologies,

including neurodegenerative diseases like multiple sclerosis and certain cancers.[3][4] **N-Glycine 3'-sulfo Galactosylsphingosine** is a synthetic analog of lysosulfatide, the deacylated form of sulfatide. The addition of a glycine residue to the sphingosine backbone creates a molecule with unique physicochemical properties that may influence its biological activity and utility as a research tool. This guide aims to consolidate the available information on **N-Glycine 3'-sulfo Galactosylsphingosine** and provide a framework for its further investigation.

Chemical Structure and Properties

N-Glycine 3'-sulfo Galactosylsphingosine is a complex molecule comprising a sphingosine backbone linked to a sulfated galactose moiety, with a glycine molecule N-acylated to the sphingosine.

Physicochemical Properties

A summary of the known quantitative data for **N-Glycine 3'-sulfo Galactosylsphingosine** is presented in Table 1.

Property	Value	Reference
Molecular Formula	C26H50N2O11S	--INVALID-LINK--
Molar Mass	598.75 g/mol	--INVALID-LINK--
CAS Number	2620491-81-6	--INVALID-LINK--
Purity	≥98%	--INVALID-LINK--
Formulation	A solid	--INVALID-LINK--
Solubility	Soluble in Chloroform:Methanol:Water (70:30:4) and Ethanol	--INVALID-LINK--
Stability	≥ 4 years	--INVALID-LINK--

Table 1: Physicochemical Properties of **N-Glycine 3'-sulfo Galactosylsphingosine**

Structural Analogs and Synonyms

This compound is also known by several synonyms, reflecting its structural characteristics:

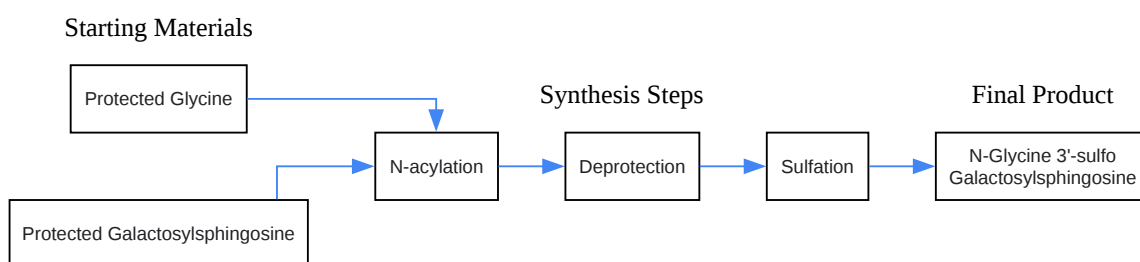
- N-Glycinated lyso-sulfatide
- N-Glycinated 3'-sulfo Galactosylsphingosine
- N-Glycine Lyso 3'-sulfo Galactosylceramide
- N-Glycine lyso-sulfatide
- N-Glycine Sphingosine-1-Galactoside-3-Sulfate
- N-Glycine Sulfogalactosylsphingosine

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **N-Glycine 3'-sulfo Galactosylsphingosine** are not readily available in the public domain. However, based on established methods for the synthesis of sphingolipids and N-substituted glycine derivatives, a plausible synthetic route and analytical procedures can be proposed.

Proposed Synthesis Workflow

The synthesis of **N-Glycine 3'-sulfo Galactosylsphingosine** would likely involve a multi-step process starting from a protected galactosylsphingosine (psychosine) derivative. A key step would be the N-acylation of the sphingosine amine group with a protected glycine, followed by deprotection and sulfation of the galactose moiety.



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Figure 1: Proposed Synthetic Workflow. A conceptual overview of the key stages in the chemical synthesis of **N-Glycine 3'-sulfo Galactosylsphingosine**.

Analytical Characterization Methods

Comprehensive characterization of the synthesized compound would be essential to confirm its identity and purity. The following analytical techniques would be appropriate:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR would be used to elucidate the molecular structure, confirming the presence of the glycine, sphingosine, and sulfated galactose moieties and their connectivity. While specific spectral data for this compound is not available, data for glycine and related structures can serve as a reference. [5][6]
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) would confirm the molecular weight and elemental composition. Tandem MS (MS/MS) would be employed to analyze the fragmentation pattern, providing further structural confirmation. [7][8]
- Thin-Layer Chromatography (TLC): TLC can be used to assess the purity of the compound and for the qualitative analysis of glycolipids. [4]
- High-Performance Liquid Chromatography (HPLC): HPLC, particularly when coupled with mass spectrometry (LC-MS), would be a powerful tool for purification and quantitative analysis. [7]

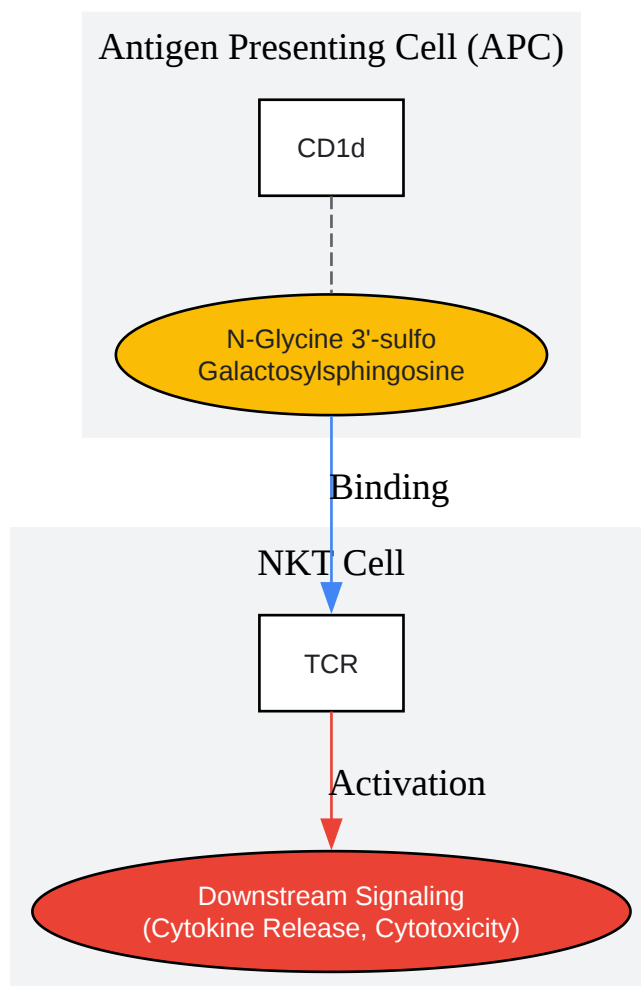
Biological Significance and Signaling

The biological role of **N-Glycine 3'-sulfo Galactosylsphingosine** is not yet well-defined. However, its structural similarity to endogenous sulfatides suggests it may interact with similar biological pathways.

Interaction with CD1d and NKT Cells

A critical function of sulfatides is their role as lipid antigens presented by the MHC class I-like molecule, CD1d, to NKT cells. [9] This interaction can modulate immune responses in various contexts, including autoimmune diseases and cancer. [10][11] It is hypothesized that **N-Glycine**

3'-sulfo Galactosylsphingosine can also be presented by CD1d and recognized by the T-cell receptors (TCRs) of NKT cells. The glycine modification may alter the binding affinity and the subsequent downstream signaling cascade.



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Figure 2: Proposed Signaling Pathway. A diagram illustrating the potential interaction of **N-Glycine 3'-sulfo Galactosylsphingosine** with CD1d on an APC and the TCR of an NKT cell, leading to NKT cell activation.

Potential Therapeutic and Research Applications

Given the immunomodulatory roles of sulfatides, **N-Glycine 3'-sulfo Galactosylsphingosine** could serve as a valuable tool for:

- Probing NKT cell biology: Its unique structure may allow for the selective activation or inhibition of specific NKT cell subsets.
- Developing immunotherapies: As a synthetic lipid antigen, it could be explored for its potential to modulate immune responses in cancer or autoimmune diseases.
- Analytical standard: N-glycinated sphingolipids have been used as internal standards in mass spectrometry-based analyses of related endogenous lipids, such as in Fabry disease.

Conclusion

N-Glycine 3'-sulfo Galactosylsphingosine is a synthetic glycosphingolipid with the potential to be a significant research tool in the fields of immunology and drug discovery. While specific experimental data for this compound remains limited, this guide provides a foundational understanding of its chemical nature and likely biological context based on the well-established roles of its parent compound, sulfatide. Further research is warranted to fully elucidate its synthesis, detailed physicochemical properties, and its precise interactions with the immune system. Such studies will undoubtedly contribute to a deeper understanding of glycosphingolipid-mediated immune regulation and may pave the way for novel therapeutic strategies.

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